Technical Guide: Spectral Properties of 2-[3-(2-Aminoethyl)phenyl]phenol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-[3-(2-Aminoethyl)phenyl]phenol*

Cat. No.: *B7843528*

Get Quote

Executive Summary & Chemical Identity

Compound Name: **2-[3-(2-Aminoethyl)phenyl]phenol** Core Scaffold: 2-Phenylphenol (o-Phenylphenol) Functionalization: 3'-Ethylamine substitution Molecular Formula:

Molecular Weight: 213.28 g/mol

This molecule is characterized by a biphenyl chromophore modulated by an intramolecular hydrogen-bonding network and a pH-sensitive amine tail. Its spectral behavior is dominated by the 2-phenylphenol core, which exhibits dual fluorescence emission due to Excited State Intramolecular Proton Transfer (ESIPT), making it a valuable probe for local environmental pH and polarity.

Electronic Structure & Theoretical Basis

To interpret the spectra accurately, one must understand the electronic environment. The molecule consists of two benzene rings twisted relative to each other to minimize steric hindrance between the phenolic oxygen and the ortho-hydrogens of the adjacent ring.

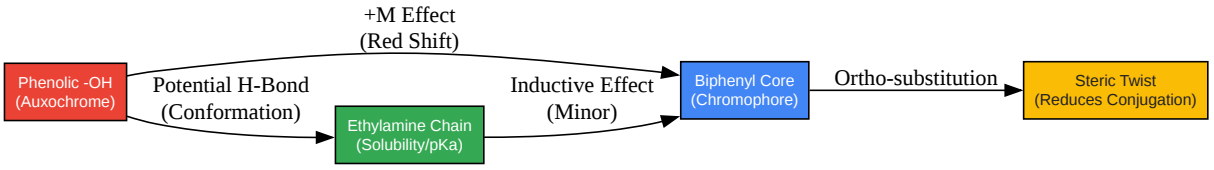
© 2026 BenchChem. All rights reserved.

- Chromophore: The conjugated biphenyl system. The degree of conjugation depends on the dihedral angle (

) between the rings.

- Auxochromes:
  - Phenolic -OH: Strong electron donor (+M effect), significantly red-shifting the absorption.
  - Aminoethyl Group: The alkylamine is electronically isolated from the pi-system by the ethyl linker but influences the local solvation shell and pKa.

Diagram 1: Structural Determinants of Spectra



Click to download full resolution via product page

Caption: Structural features influencing the spectral output. The steric twist limits pi-overlap, while the phenolic group drives the primary absorption bands.

UV-Visible Spectroscopy

The UV absorption profile is characteristic of 2-phenylphenol, showing solvatochromism based on solvent polarity and pH.

Absorption Characteristics

© 2026 BenchChem. All rights reserved.

Transition	Wavelength ( )	Extinction Coefficient ( )	Assignment
Primary Band	245 – 250 nm	~12,000	(Biphenyl conjugation)
Secondary Band	280 – 285 nm	~4,500	(Phenolic oxygen)
Anionic Band	305 – 310 nm	~6,000	Phenolate species (pH > 10)

Solvent & pH Effects

- Acidic/Neutral (pH < 9): The phenol is protonated. The spectrum resembles neutral 2-phenylphenol.
- Basic (pH > 10): Deprotonation forms the phenolate anion. This raises the HOMO energy, narrowing the HOMO-LUMO gap and causing a bathochromic (red) shift of roughly 20–25 nm.
- Solvatochromism: In polar protic solvents (Methanol, Water), the bands are broader due to hydrogen bonding with the solvent. In non-polar solvents (Cyclohexane), vibrational fine structure may be visible.

Fluorescence Spectroscopy

This is the most critical analytical window. The 2-phenylphenol core is known for a large Stokes shift and potential dual emission.

Emission Profile

- Excitation ( ): 285 nm (optimal).
- Emission (

):

- Non-polar (Hexane): ~340 nm (Normal emission).
- Polar/Protic (Water/MeOH): ~415–420 nm (Anomalous emission).

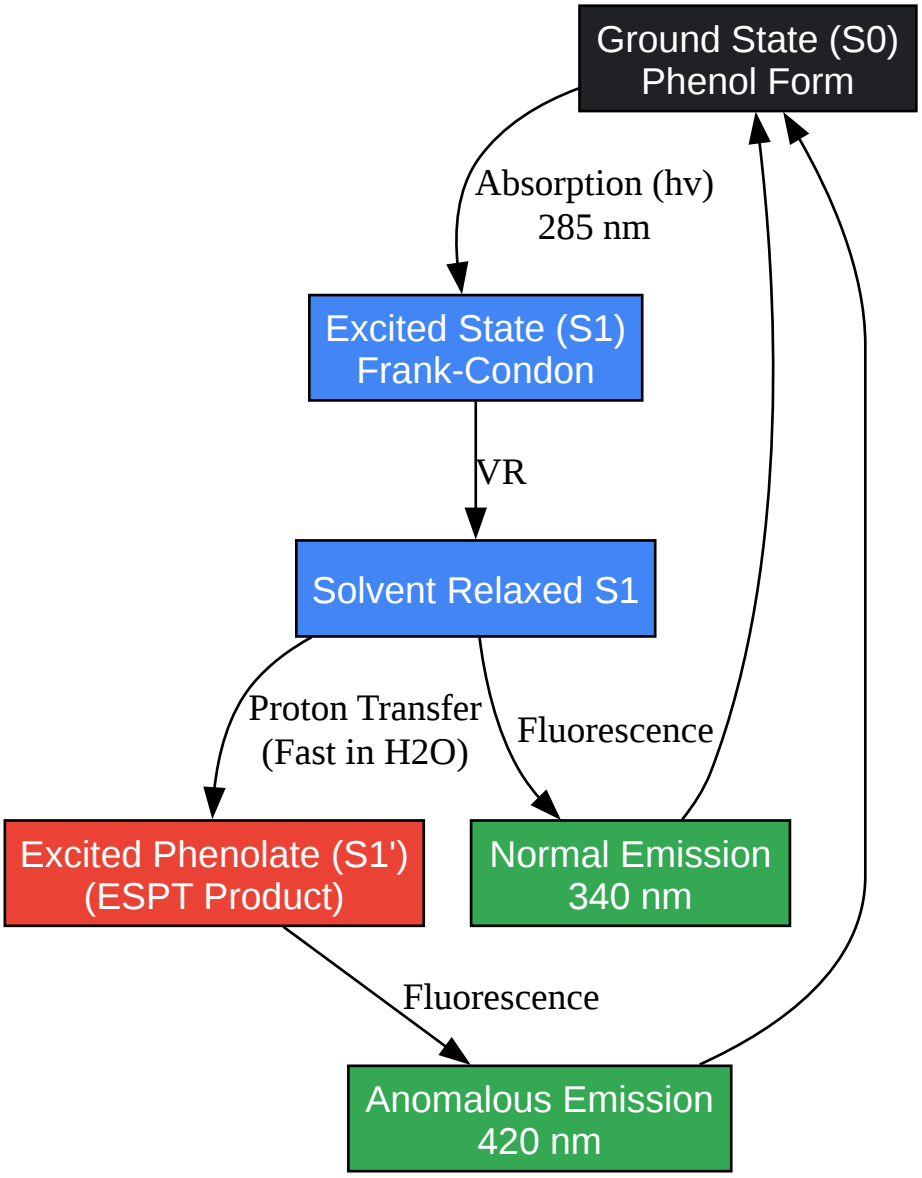
Mechanism: ESIPT vs. ESPT

The large shift in water (approx. 80 nm from the normal emission) is attributed to Excited State Proton Transfer (ESPT). Upon excitation, the acidity of the phenol increases (

). In water, the proton is transferred to the solvent or an intramolecular acceptor (if the amine tail wraps around), generating a highly fluorescent phenolate-like species or a quinone methide-like tautomer.

Diagram 2: Photophysical Pathways

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Jablonski diagram illustrating the dual emission pathways driven by solvent-mediated proton transfer.

Vibrational Spectroscopy (IR)

Infrared spectroscopy provides a fingerprint for the functional groups.

© 2026 BenchChem. All rights reserved.

Frequency ( )	Vibration Mode	Notes
3200 – 3400	O-H Stretch	Broad, H-bonded.
~3300	N-H Stretch	Often obscured by OH; sharper doublet if dry.
2850 – 2950	C-H Stretch	Aliphatic (Ethyl chain).
1580 – 1610	C=C Aromatic	Biphenyl skeletal modes.
1200 – 1230	C-O Stretch	Strong phenolic C-O.
750 & 690	C-H Bending	Out-of-plane (OOP) indicating mono/di-substitution.

NMR Characterization

Nuclear Magnetic Resonance confirms the regiochemistry.

-NMR (Methanol- , 500 MHz)

- 6.8 – 7.4 ppm (m, 8H): Aromatic protons. The biphenyl system creates a complex multiplet. The protons ortho to the phenol oxygen will be shielded (upfield, ~6.9 ppm).
- 2.9 – 3.1 ppm (t, 2H): Methylene adjacent to the phenyl ring ( ).
- 3.2 – 3.3 ppm (t, 2H): Methylene adjacent to the nitrogen ( ).
- Exchangeable: OH and NH protons will likely not be visible in due to deuterium exchange.

Experimental Protocol: pH-Dependent Spectral Profiling

© 2026 BenchChem. All rights reserved.

To validate the

and spectral shifts, the following protocol is recommended.

Materials

- Analyte: **2-[3-(2-Aminoethyl)phenyl]phenol** (1 mM stock in DMSO).
- Buffers: Citrate (pH 3-6), Phosphate (pH 6-8), Borate (pH 8-10).
- Instrument: UV-Vis Spectrophotometer (e.g., Agilent Cary 60) and Fluorometer.

Workflow

- Preparation: Dilute stock to 50

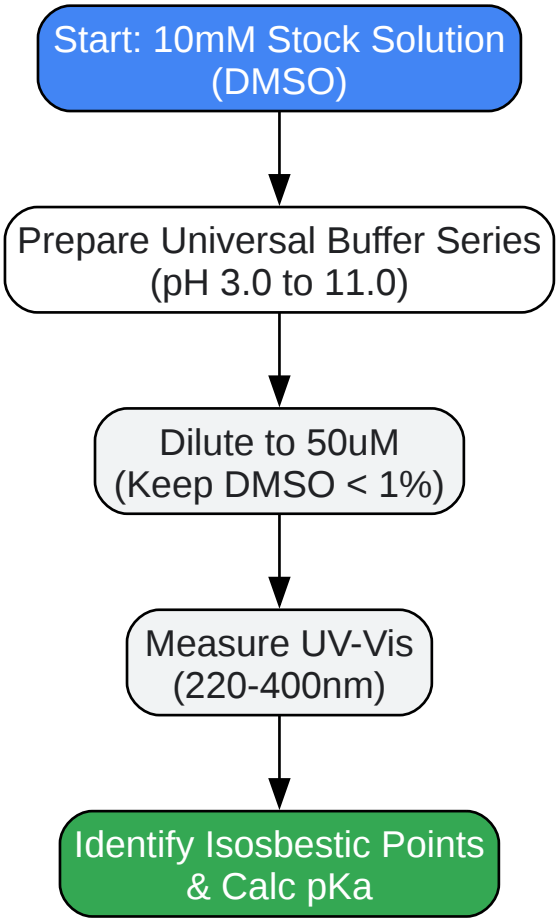
  in respective buffers.
- Blanking: Use buffer + DMSO (same ratio) as baseline.
- Scan: Collect UV-Vis from 220 to 400 nm.
- Isosbestic Point: Overlay spectra. A sharp crossing point (isosbestic point) confirms a clean two-state transition (Phenol

  Phenolate).
- Data Analysis: Plot Absorbance at 305 nm vs. pH. Fit to the Henderson-Hasselbalch equation to determine

  (expected ~9.5).

Diagram 3: Experimental Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-by-step workflow for determining the spectrophotometric pKa.

References

- Berlman, I. B. (1971). Handbook of Fluorescence Spectra of Aromatic Molecules. Academic Press.
- Saha, S., et al. (2013). "Excited state intramolecular proton transfer in 2-phenylphenol." RSC Advances. Link (Mechanistic basis for the 420nm emission).
- ChemSrc. (2024). "**2-[3-(2-Aminoethyl)phenyl]phenol** - CAS 1181290-84-5 Entry". Link (Verification of chemical identity).
- Pretsch, E., et al. (2009). Structure Determination of Organic Compounds. Springer.
- To cite this document: BenchChem. [Technical Guide: Spectral Properties of 2-[3-(2-Aminoethyl)phenyl]phenol]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b7843528/docs#technical-guide-spectral-properties-of-2-3-2-aminoethyl-phenyl-phenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.